

In-Depth Technical Guide: Tetrametaphosphoric Acid Safety and Handling

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Compound of Interest

Compound Name: *Tetrametaphosphoric acid*

CAS No.: *13598-74-8*

Cat. No.: *B12804112*

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This guide provides comprehensive safety and handling information for **tetrametaphosphoric acid**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets for meta-phosphoric acid, which typically contains a mixture of polyphosphoric acids, including **tetrametaphosphoric acid**, and is often stabilized with sodium metaphosphate.

Hazard Identification and Classification

Tetrametaphosphoric acid is classified as a corrosive substance that causes severe skin burns and eye damage.[1][2][3][4] Inhalation of dust can cause respiratory tract irritation.[5][6]

GHS Classification:

- Skin Corrosion/Irritation, Category 1B[1][5]
- Serious Eye Damage/Eye Irritation, Category 1[1][5]
- Specific Target Organ Toxicity (Single Exposure), Category 3 (Respiratory system)[5][6]

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][3][4][7]
- H335: May cause respiratory irritation.[5]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference
Appearance	Colorless, small, glassy solid or white powder	[5]
Odor	Odorless	[5]
Molecular Formula	(HPO ₃) ₄	
Molecular Weight	319.88 g/mol	
Density	2.2 - 2.4 g/cm ³ at 20 °C	[4]
Water Solubility	>1500 g/L at 20 °C	
pH	2 (at 33 g/L, 20°C)	[3]
Stability	Moisture-sensitive; hygroscopic solid.[2]	[2]

Table 2: Toxicity Data

Note: Specific toxicological data for pure **tetrametaphosphoric acid** is limited. The data below is for meta-phosphoric acid (a mixture) and its common stabilizer, sodium metaphosphate.

Substance	Exposure Route	Species	Value	Classification	Reference
Meta-Phosphoric Acid	-	-	-	Not classified as acutely toxic.[2]	[2]
Sodium Metaphosphate	Oral	Rat	LD50: 3,050 mg/kg	-	[2]

Table 3: Exposure Limits

Substance	Organization	Limit Type	Value	Reference
Phosphoric Acid	OSHA	PEL (TWA)	1 mg/m ³	[5]
Phosphoric Acid	ACGIH	TLV (TWA)	1 mg/m ³	[5]
Phosphoric Acid	ACGIH	TLV (STEL)	3 mg/m ³	[5]

Experimental Protocols

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **tetrametaphosphoric acid** to prevent contact and inhalation.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[2] Eyewash stations should be readily available.
- Skin Protection: Wear impervious protective clothing, including boots, gloves (chemically resistant, e.g., nitrile rubber), a lab coat, or an apron to prevent skin contact.[5][7]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for acid gases if dust is generated or if working in a poorly ventilated area.[2]

Safe Handling Procedures

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[6]

- Handling: Avoid creating dust.[1] Handle and open containers with care.[1] Do not get in eyes, on skin, or on clothing.[6]
- Hygiene: Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the work area.[3] Remove contaminated clothing immediately and wash before reuse.[7]

Storage

- Conditions: Store in a tightly closed container in a cool, dry, well-ventilated area.[1][6] The recommended storage temperature is 15–25 °C.
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, alcohols, and metals.[2] The substance is hygroscopic and moisture-sensitive.[2]

Spill and Leak Procedures

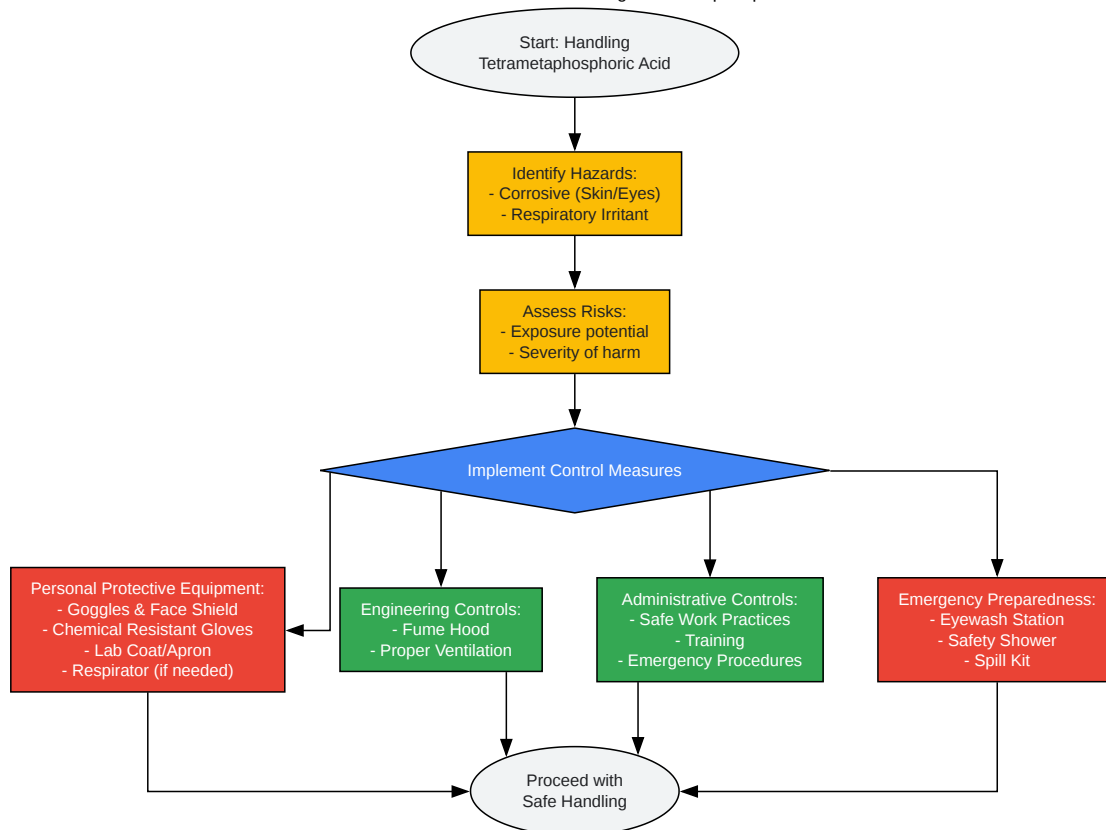
- Personal Precautions: Evacuate the area and wear appropriate PPE as described in section 3.1.[1] Avoid breathing dust.
- Containment and Cleaning: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[5][6] Neutralize the spill area with a suitable agent like soda ash or lime.
- Environmental Precautions: Prevent the substance from entering drains, surface water, or groundwater.[1]

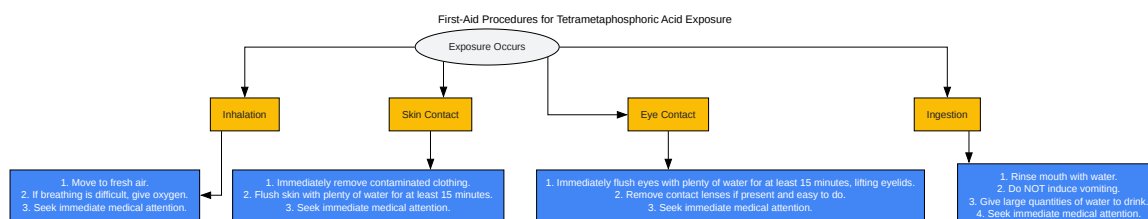
Disposal

Dispose of waste material in accordance with local, state, and federal regulations. The material is acidic and may need to be neutralized before disposal.

Mandatory Visualization

Risk Assessment and Control for Handling Tetrametaphosphoric Acid





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